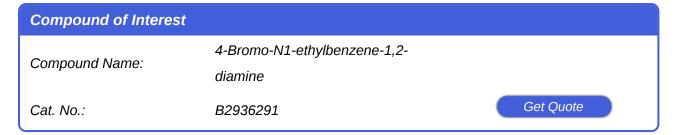


# 4-Bromo-N1-ethylbenzene-1,2-diamine IUPAC name and synonyms

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An In-depth Technical Guide to 4-Bromo-N1-ethylbenzene-1,2-diamine

This technical guide provides a comprehensive overview of **4-Bromo-N1-ethylbenzene-1,2-diamine**, including its chemical identity, physicochemical properties, potential synthetic routes, and safety information. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## **Chemical Identity**

The primary identifier for this compound is its IUPAC name, which provides an unambiguous description of its chemical structure.

IUPAC Name: 4-bromo-N1-ethylbenzene-1,2-diamine[1][2]

Synonyms: While "**4-Bromo-N1-ethylbenzene-1,2-diamine**" is the most commonly used name, other systematic variations may be encountered. Based on the nomenclature of similar compounds, potential synonyms could include:

- 4-Bromo-N-ethyl-o-phenylenediamine
- 1-Amino-2-(ethylamino)-5-bromobenzene
- 5-Bromo-N<sup>2</sup>-ethyl-1,2-benzenediamine



#### **Physicochemical Properties**

The following table summarizes the key physicochemical properties of **4-Bromo-N1-ethylbenzene-1,2-diamine**.

Property	Value	Source
CAS Number	334829-62-8	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BrN <sub>2</sub>	[2][3]
Molecular Weight	215.09 g/mol	[1][2][3]
Appearance	Powder / Solid	[1]
Purity	≥95%	[1][2]
Storage Conditions	Store at 4°C for short term (1-2 weeks), -20°C for long term (1-2 years).[3]	
InChI	1S/C8H11BrN2/c1-2-11-8-4-3- 6(9)5-7(8)10/h3- 5,11H,2,10H2,1H3	[1][3]
InChIKey	FIHMWZLZKMUGJO- UHFFFAOYSA-N	[1][3]
SMILES	CCNC1=C(N)C=C(Br)C=C1	

#### **Spectroscopic Data**

Detailed spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry are crucial for structure confirmation and purity assessment. While specific spectral data is not readily available in the provided search results, analytical services often provide this information upon request from the supplier.[4]

#### **Synthesis and Experimental Protocols**

A specific, peer-reviewed synthesis protocol for **4-Bromo-N1-ethylbenzene-1,2-diamine** was not found in the initial search. However, a plausible synthetic route can be inferred from the



synthesis of the analogous compound, 4-bromo-N1-methylbenzene-1,2-diamine.[5] The proposed method involves the reduction of a nitroaniline precursor.

Proposed Synthesis of 4-Bromo-N1-ethylbenzene-1,2-diamine

The synthesis can be envisioned as a two-step process starting from a suitable precursor. A general procedure for the reduction of an aromatic nitro group is provided below.[6]

Step 1: Synthesis of the Precursor (Not detailed in search results)

The likely precursor for the final product is 4-bromo-N-ethyl-2-nitroaniline. The synthesis of this intermediate would be the first step.

Step 2: Reduction of the Aromatic Nitro Group

This step involves the reduction of the nitro group of 4-bromo-N-ethyl-2-nitroaniline to an amine group, yielding the final product.

General Experimental Protocol for Nitro Group Reduction:

- Reaction Setup: To a solution of the corresponding (2-nitrophenyl)amine derivative (1.0 equivalent) in a suitable solvent like ethanol, add a reducing agent such as tin(II) chloride dihydrate (SnCl<sub>2</sub>·2H<sub>2</sub>O) (6 equivalents).[6]
- Reaction Conditions: Heat the resulting reaction mixture under reflux for 1 hour.[6]
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Add aqueous sodium hydroxide (e.g., 6 M NaOH) until a homogeneous solution is obtained (pH ≈ 14).[6]
  - Add an organic solvent such as dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) and stir the mixture at room temperature for 30 minutes.[6]
- Extraction and Isolation:



- Separate the organic layer.
- Extract the aqueous layer with the same organic solvent.
- Combine the organic layers, dry with an anhydrous drying agent (e.g., Na₂SO₄), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: The crude product can be further purified by techniques such as column chromatography or recrystallization to yield the pure 4-Bromo-N1-ethylbenzene-1,2diamine.

#### **Applications in Research and Development**

Derivatives of 1,2-benzenediamine are valuable building blocks in organic synthesis. They are used in the preparation of various heterocyclic compounds, such as benzimidazoles and quinoxalines, which are scaffolds of interest in medicinal chemistry.[7] They can also serve as ligands in coordination chemistry and as precursors for organocatalysts.[6] N-(4-bromophenyl)-benzene-1,2-diamine, a related compound, is used in the synthesis of dyes, pigments, and as a building block for active pharmaceutical ingredients (APIs).[8]

#### Safety and Handling

Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[1]

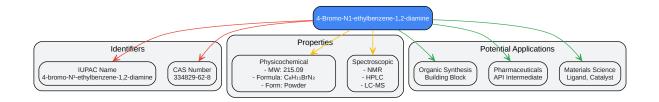
Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Always consult the Safety Data Sheet (SDS) from the supplier before handling this chemical.[1] Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, lab coat, and safety glasses, should be strictly followed.[3]



### **Visualizations**

## Logical Relationships of 4-Bromo-N1-ethylbenzene-1,2-diamine

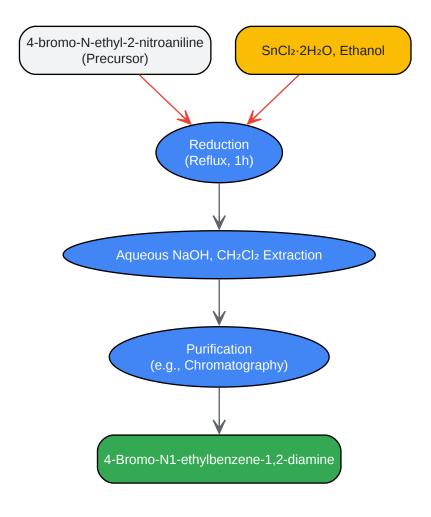


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Caption: Logical overview of 4-Bromo-N1-ethylbenzene-1,2-diamine.

#### **Proposed Synthetic Workflow**





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Caption: Proposed synthesis of **4-Bromo-N1-ethylbenzene-1,2-diamine**.

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